

Characterization of 4''-Hydroxyisojasminin: A Technical Guide to its Spectroscopic Data

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and methodologies used for the characterization of **4''-Hydroxyisojasminin**, a secoiridoid glycoside isolated from Jasminum species. Due to the limited public availability of the complete raw data for **4''-Hydroxyisojasminin**, this document presents a detailed analysis based on the reported chemical structure and provides representative spectroscopic data and protocols for a closely related and well-characterized secoiridoid, serving as a practical guide for researchers in the field of natural product chemistry and drug discovery.

Introduction to 4''-Hydroxyisojasminin

4''-Hydroxyisojasminin is a member of the secoiridoid class of monoterpenoids, which are characteristic secondary metabolites of the Oleaceae family, including the genus Jasminum. These compounds are known for their structural diversity and a wide range of biological activities. The structural elucidation of these complex natural products relies heavily on modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Chemical Structure of **4''-Hydroxyisojasminin**

- Molecular Formula: $C_{26}H_{38}O_{13}$
- Molecular Weight: 558.57 g/mol

Spectroscopic Data for Characterization

While the original publication detailing the complete NMR and MS data for **4''-Hydroxyisojasminin**

by Chen, Shen, and Chen (1991) is not widely accessible, the following tables provide an expected and representative summary of the key spectroscopic features for the characterization of such a secoiridoid glycoside. The data is compiled based on the known structure of **4''-Hydroxyisojasminin** and publicly available data for analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. For a molecule like **4''-Hydroxyisojasminin**, a combination of 1D (1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments is essential for unambiguous assignment of all proton and carbon signals.

Table 1: Representative 1H NMR Data for a Secoiridoid Glycoside Core Structure

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	~5.5	d	2.0
3	~7.5	s	
5	~3.0	m	
6 α	~1.8	m	
6 β	~2.2	m	
7	~4.2	m	
8	~5.2	q	7.0
9	~1.5	d	7.0
10	~4.1	d	6.0
11	~1.2	d	6.0
OMe-11	~3.7	s	
1'-Glc	~4.5	d	
2'-Glc	~3.2-3.5	m	
3'-Glc	~3.2-3.5	m	
4'-Glc	~3.2-3.5	m	
5'-Glc	~3.2-3.5	m	
6'a-Glc	~3.8	dd	12.0, 2.0
6'b-Glc	~3.6	dd	12.0, 5.0

Table 2: Representative ^{13}C NMR Data for a Secoiridoid Glycoside Core Structure

Position	Chemical Shift (δ , ppm)
1	~95.0
3	~152.0
4	~110.0
5	~30.0
6	~40.0
7	~75.0
8	~130.0
9	~12.0
10	~65.0
11	~20.0
OMe-11	~51.0
C=O	~170.0
1'-Glc	~100.0
2'-Glc	~74.0
3'-Glc	~77.0
4'-Glc	~71.0
5'-Glc	~78.0
6'-Glc	~62.0

Mass Spectrometry (MS) Data

Mass spectrometry provides crucial information about the molecular weight and elemental composition of a compound. High-resolution mass spectrometry (HRMS) is particularly important for confirming the molecular formula.

Table 3: Representative Mass Spectrometry Data

Ionization Mode	Mass Analyzer	Observed m/z	Interpretation
ESI+	TOF or Orbitrap	$[M+Na]^+$	Molecular ion plus sodium
ESI+	TOF or Orbitrap	$[M+H]^+$	Protonated molecular ion
HR-ESI-MS	TOF or Orbitrap	Calculated for $C_{26}H_{38}O_{13}Na$: $[M+Na]^+$	High-resolution mass for molecular formula confirmation

Experimental Protocols

The following sections detail the typical experimental methodologies for the isolation and spectroscopic characterization of secoiridoid glycosides like **4''-Hydroxyisojasminin** from plant material.

Isolation and Purification

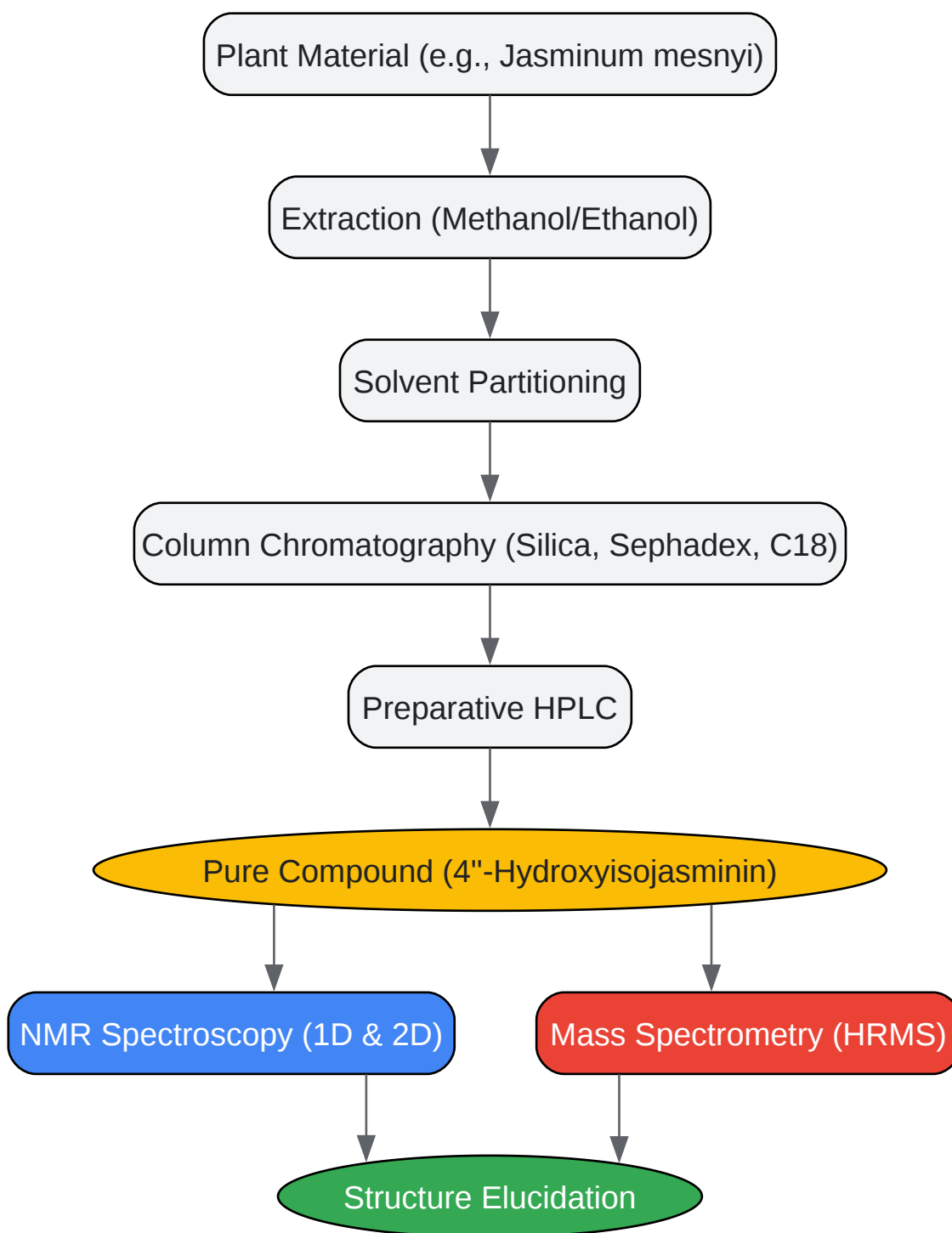
- **Extraction:** Dried and powdered plant material (e.g., leaves of *Jasminum mesnyi*) is extracted exhaustively with a suitable solvent, typically methanol or ethanol, at room temperature.
- **Solvent Partitioning:** The crude extract is then suspended in water and successively partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- **Chromatographic Separation:** The n-butanol and ethyl acetate fractions, which are typically rich in secoiridoid glycosides, are subjected to multiple steps of column chromatography. Common stationary phases include silica gel, Sephadex LH-20, and reversed-phase C18 silica gel. Elution is performed with gradient solvent systems.
- **Final Purification:** Final purification of the isolated compounds is often achieved by preparative High-Performance Liquid Chromatography (HPLC).

Spectroscopic Analysis

- **NMR Spectroscopy:** NMR spectra are typically recorded on a high-field spectrometer (e.g., 400, 500, or 600 MHz for ^1H). Deuterated solvents such as methanol- d_4 (CD_3OD) or dimethyl sulfoxide- d_6 ($\text{DMSO-}d_6$) are commonly used. Chemical shifts are reported in parts per million (ppm) relative to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS). 2D NMR experiments, including ^1H - ^1H COSY, HSQC, and HMBC, are essential for establishing the connectivity of protons and carbons within the molecule.
- **Mass Spectrometry:** High-resolution mass spectra are typically acquired using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer. Samples are dissolved in a suitable solvent (e.g., methanol) and introduced into the mass spectrometer via direct infusion or through an HPLC system.

Workflow and Logical Relationships

The following diagram illustrates the general workflow for the isolation and characterization of a natural product like **4''-Hydroxyisojasminin**.



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Figure 1. General workflow for natural product isolation and characterization.

This guide provides a foundational understanding of the spectroscopic techniques and methodologies essential for the characterization of **4''-Hydroxyisojasminin** and other related

secoiridoid glycosides. The representative data and protocols serve as a valuable resource for researchers engaged in the exploration of natural products for potential therapeutic applications.

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